

Technical Support Center: Sephadex G-50 Column Regeneration and Storage

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Compound of Interest

Compound Name: sephadex G 50

CAS No.: 9048-71-9

Cat. No.: B16078082

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to regenerating and storing Sephadex G-50 columns. Find answers to frequently asked questions and troubleshoot common issues to ensure the longevity and performance of your columns.

Frequently Asked Questions (FAQs)

Q1: How can I regenerate my Sephadex G-50 column after a separation?

A1: To regenerate your Sephadex G-50 column, wash it with two column volumes of 0.2 M NaOH or a solution of a non-ionic detergent.^[1] After washing, the column should be re-equilibrated with 2-3 column volumes of the buffer you will use for your next experiment.^[1]

Q2: What is the recommended procedure for storing a Sephadex G-50 column?

A2: For short-term storage (up to 1 month), the swollen resin can be stored at 2-8 °C.^{[2][3]} For longer-term storage, it is recommended to use a bacteriostatic agent. The most common storage solutions are 20% ethanol or 0.02% sodium azide.^{[1][4]} Some protocols also suggest 0.05% sodium azide.^[5] The column should be stored at 2-8 °C or 4 °C.^{[1][4][5]}

Q3: Can I reuse my Sephadex G-50 column?

A3: Yes, Sephadex G-50 columns are reusable. Proper regeneration and storage are crucial to maintain their performance over multiple uses.[\[4\]](#)

Q4: How do I prepare a new, dry Sephadex G-50 column for its first use?

A4: Dry Sephadex G-50 powder must be hydrated before use. Add the dry gel to your desired buffer, ensuring the powder is well dispersed.[\[6\]](#) The swelling time is approximately 3 hours at room temperature or can be accelerated to 1 hour by using a boiling water bath.[\[1\]](#) After swelling, decant the supernatant to remove any fine particles and then resuspend the gel in buffer to create a slurry for packing the column.[\[3\]](#)

Troubleshooting Guide

Issue 1: Reduced flow rate or increased back pressure.

- Possible Cause: Clogging of the column frit or compression of the gel bed. Particulate matter in the sample or buffers can also lead to clogging.
- Solution:
 - Ensure all buffers are filtered through a 0.22 µm filter before use.[\[1\]](#)
 - If clogging is suspected at the column inlet, try reversing the flow direction at a reduced flow rate (less than half of the recommended rate) to dislodge any particulates.[\[7\]](#)
 - For more severe clogging, consider unpacking the top of the column, removing the contaminated layer of the gel, and repacking it.

Issue 2: Poor separation performance or peak broadening.

- Possible Cause:
 - Improperly packed column leading to channeling.
 - Air bubbles trapped in the gel bed.[\[8\]](#)

- Deterioration of the Sephadex beads due to harsh chemical exposure or microbial growth.
- Solution:
 - Ensure the column is packed evenly without any cracks or bubbles. If air bubbles are present, the column may need to be repacked.[8]
 - Degas all buffers before use to prevent the formation of air bubbles in the column.[1][3][8]
 - If microbial growth is suspected (visible discoloration or unusual odor), clean the column thoroughly with 0.2 M NaOH[1] and store it in a bacteriostatic agent.

Issue 3: Microbial growth in the column during storage.

- Possible Cause: Improper storage conditions or lack of a bacteriostatic agent.
- Solution:
 - Always store the column at 2-8 °C.[1][2][3]
 - For storage longer than a few days, use a storage solution containing a bacteriostatic agent like 20% ethanol or 0.02-0.05% sodium azide.[1][4][5]
 - If growth has already occurred, wash the column with two column volumes of 0.2 M NaOH, followed by extensive washing with sterile, filtered water before re-equilibrating with your buffer.[1]

Experimental Protocol: Regeneration and Storage of a Sephadex G-50 Column

This protocol outlines the standard procedure for regenerating and storing a packed Sephadex G-50 column.

Materials:

- Regeneration Solution: 0.2 M Sodium Hydroxide (NaOH)
- Wash Solution: Sterile, filtered, deionized water

- Equilibration Buffer: Your experimental buffer (e.g., TE buffer, PBS)
- Storage Solution: 20% Ethanol or 0.02% Sodium Azide in water

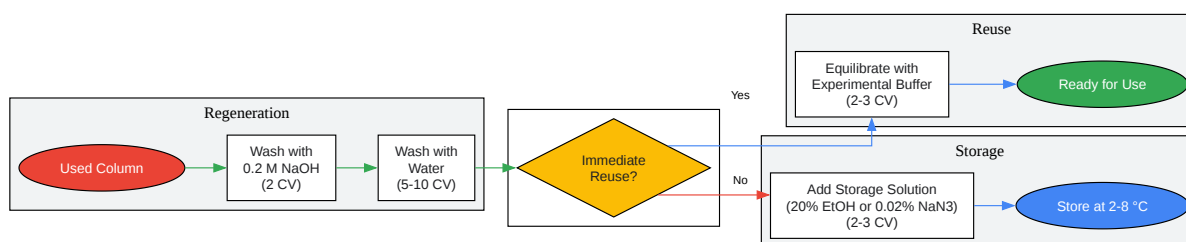
Procedure:

- Regeneration:
 - Disconnect the column from your chromatography system.
 - Wash the column by passing 2 column volumes of 0.2 M NaOH through the gel bed.
 - Thoroughly wash the column with at least 5-10 column volumes of sterile, filtered, deionized water until the pH of the eluate returns to neutral. You can check the pH with pH paper.
- Re-equilibration (for immediate reuse):
 - Equilibrate the column with 2-3 column volumes of your desired experimental buffer.[\[1\]](#)
 - The column is now ready for the next sample application.
- Preparation for Storage:
 - After the water wash (Step 1), pass 2-3 column volumes of the chosen storage solution (20% ethanol or 0.02% sodium azide) through the column.
 - Ensure the column is securely capped at both ends to prevent it from drying out.
 - Store the column upright at 2-8 °C.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

Parameter	Recommended Value	Notes
Regeneration Solution	0.2 M NaOH	For general cleaning.
Re-equilibration Volume	2-3 column volumes	Using the next experimental buffer.[1]
Short-term Storage Temp.	2-8 °C	For up to 1 month.[2][3]
Long-term Storage Solution	20% Ethanol or 0.02-0.05% Sodium Azide	To prevent microbial growth.[1][4][5]
Long-term Storage Temp.	2-8 °C	
Swelling Time (Dry Gel)	~3 hours at 20 °C or ~1 hour at 90 °C	For initial column packing.[1]

Workflow for Sephadex G-50 Column Regeneration and Storage



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Caption: Workflow for the regeneration and storage of a Sephadex G-50 column.

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